

# Spectroscopic Characterization of Dimethyl 3-methylhexanedioate: A Technical Guide

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## Compound of Interest

Compound Name: *Dimethyl 3-methylhexanedioate*

Cat. No.: *B1604905*

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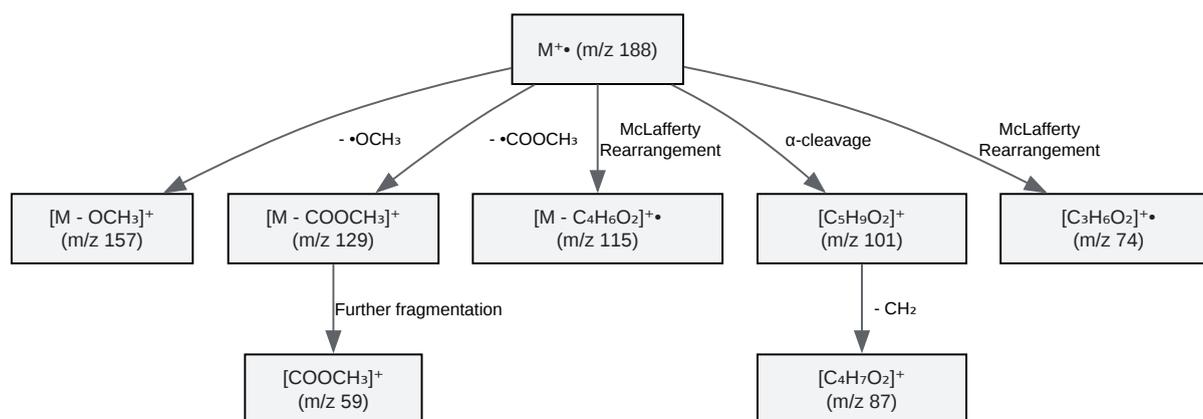
## Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic signature of **Dimethyl 3-methylhexanedioate** (CAS 54576-13-5), a diester of significant interest in synthetic organic chemistry. Due to the limited availability of published experimental spectra for this specific compound in public-access databases, this guide leverages predictive modeling and comparative analysis with structurally related molecules to construct a detailed and scientifically grounded spectroscopic profile. We present predicted data for  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Infrared (IR) spectroscopy, and Electron Ionization Mass Spectrometry (EI-MS). Furthermore, this document provides detailed, field-proven protocols for the acquisition of high-quality spectroscopic data for this class of compounds, intended to serve as a practical reference for researchers, scientists, and professionals in drug development and materials science.

## Introduction and Molecular Structure

**Dimethyl 3-methylhexanedioate** is a diester with the molecular formula  $\text{C}_9\text{H}_{16}\text{O}_4$  and a molecular weight of 188.22 g/mol [1]. Its structure features a six-carbon backbone with a methyl group at the C3 position and two methyl ester functionalities at the termini. The asymmetric center at the C3 position implies that the adjacent methylene protons (C2) are diastereotopic. Understanding the full spectroscopic profile is essential for its unambiguous identification, purity assessment, and structural confirmation in synthetic and analytical workflows.

This guide is structured to provide not just the data, but the scientific rationale behind the expected spectral features and the experimental design for their acquisition.



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## Sources

- 1. Hexanedioic acid, 3-methyl-, dimethyl ester [webbook.nist.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of Dimethyl 3-methylhexanedioate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604905#spectroscopic-data-nmr-ir-ms-of-dimethyl-3-methylhexanedioate]

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